

# 5-Chloro-2-methylthiophenol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: **5-Chloro-2-methylthiophenol**

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **5-Chloro-2-methylthiophenol**

This guide provides a comprehensive overview of the safety, handling, and toxicological information for **5-Chloro-2-methylthiophenol**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification

- Chemical Name: **5-Chloro-2-methylthiophenol**[\[1\]](#)
- Synonyms: 5-Chloro-2-methylbenzenethiol, 2-Methyl-5-chlorobenzenethiol, 2-Methyl-5-chlorothiophenol, 3-Chloro-6-methylbenzenethiol, 5-Chloro-o-thiocresol, Benzenethiol, 5-chloro-2-methyl-[\[1\]](#)[\[2\]](#)
- CAS Number: 18858-06-5[\[1\]](#)

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C7H7ClS	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	158.643 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Distinct, characteristic of thiols	<a href="#">[2]</a>
pKa	6.05 ± 0.48 (Predicted)	<a href="#">[1]</a>
Vapor Pressure	<0.0013 mmHg @ 20°C	<a href="#">[3]</a>
Solubility	Soluble in organic solvents, limited solubility in water	<a href="#">[2]</a>

## Hazard Identification and Classification

**5-Chloro-2-methylthiophenol** is classified as a hazardous substance. The GHS classification indicates it is harmful if swallowed, in contact with skin, or inhaled, and causes skin and eye irritation.[\[1\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Source:[[1](#)]

Signal Word: Warning[[1](#)]

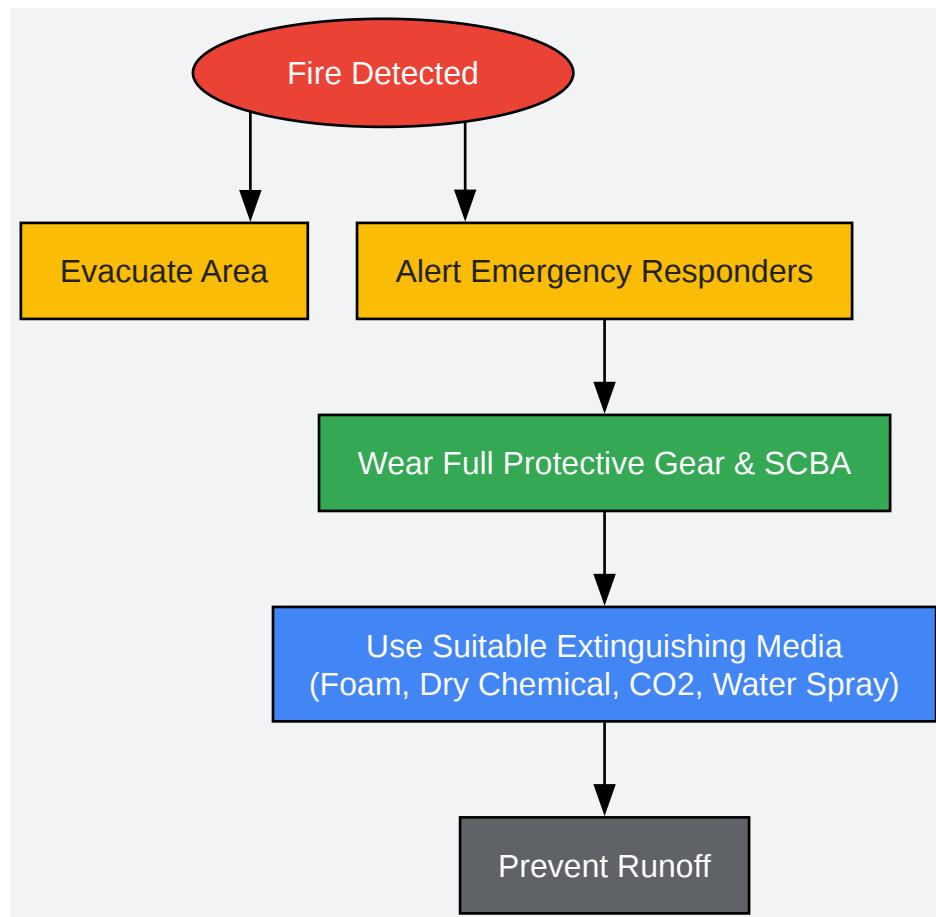
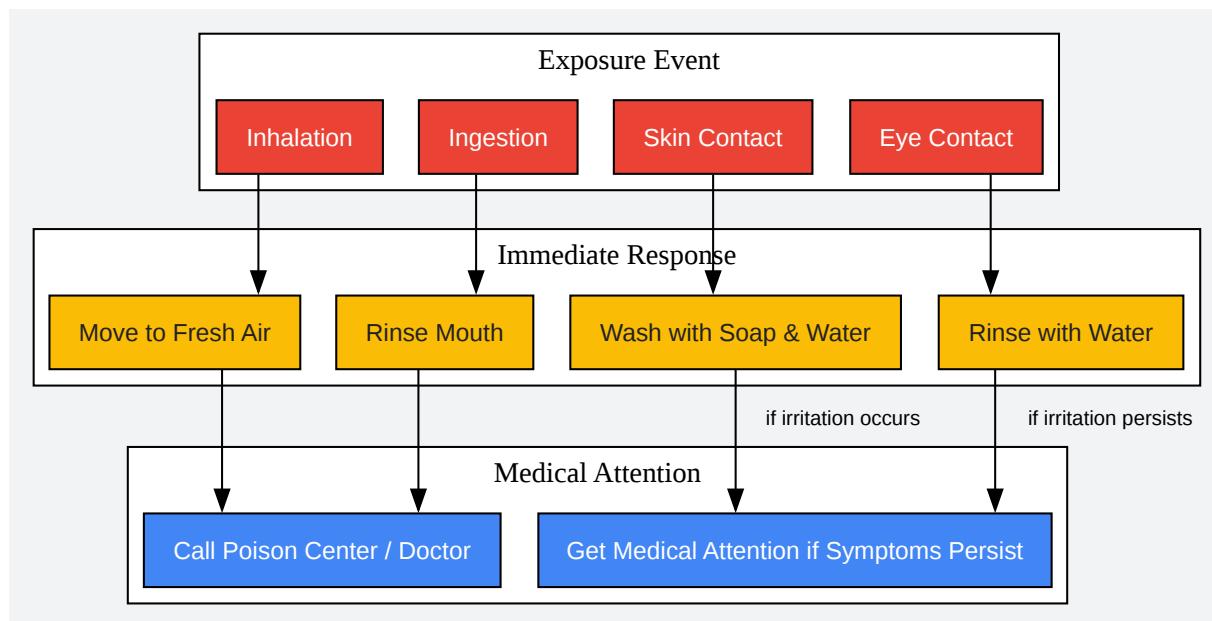
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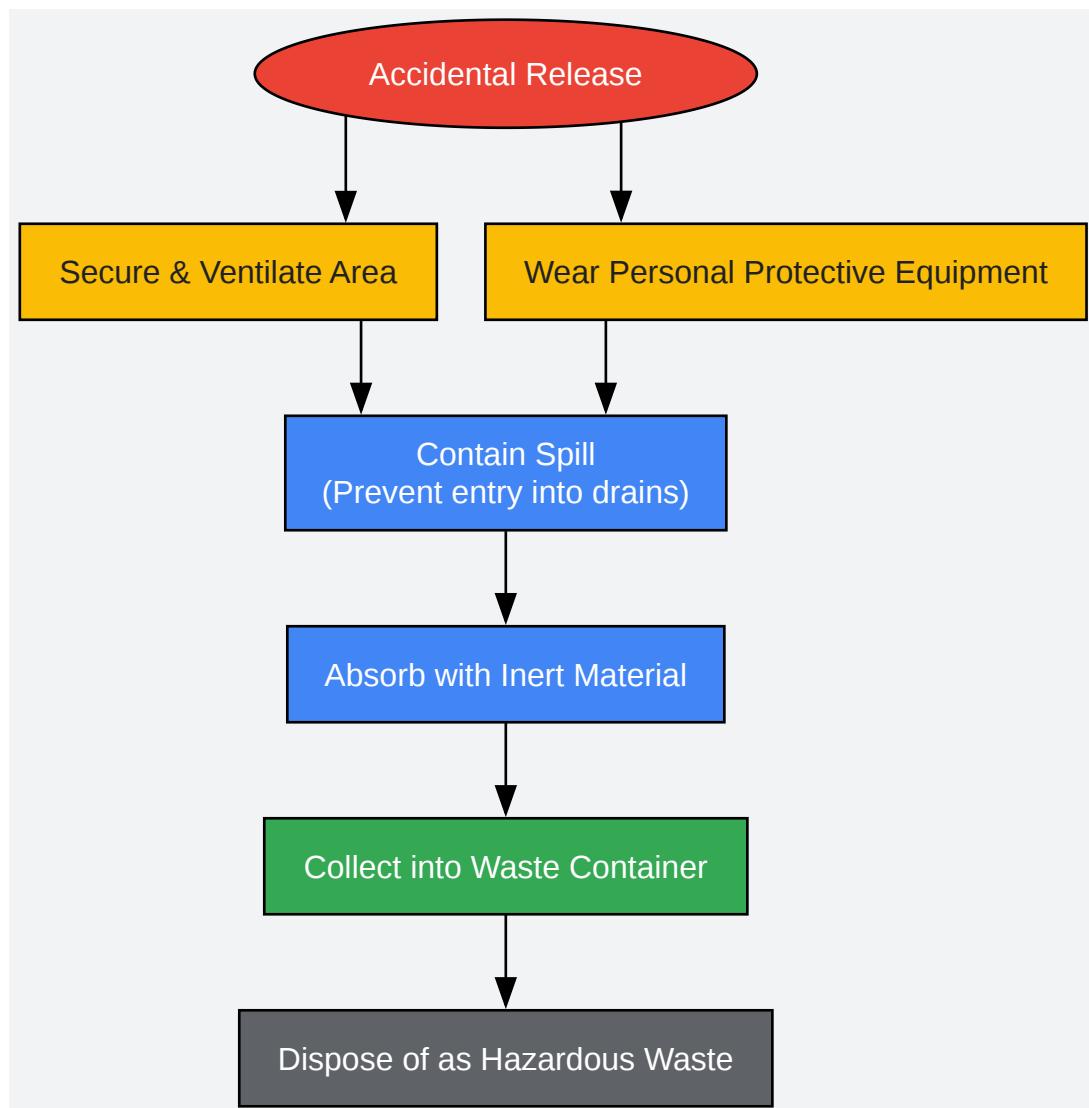
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## First-Aid Measures

Prompt and appropriate first-aid measures are crucial in case of exposure.

- General Advice: If you feel unwell, seek medical advice/attention.[[4](#)]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[[1](#)] If breathing has stopped, perform artificial respiration.[[5](#)] Call a poison center or doctor if you feel unwell.[[4](#)]
- If on Skin: Immediately wash with plenty of soap and water.[[4](#)][[5](#)] Remove contaminated clothing and wash it before reuse.[[1](#)] If skin irritation occurs, get medical advice/attention.[[1](#)]
- If in Eyes: Rinse cautiously with water for several minutes.[[1](#)] Remove contact lenses, if present and easy to do, and continue rinsing.[[1](#)] If eye irritation persists, get medical advice/attention.[[1](#)]
- If Swallowed: Call a poison center or doctor if you feel unwell.[[4](#)] Rinse mouth.[[1](#)]





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